An In-depth Technical Guide to 5'-O-Benzoyl-2,3'-anhydrothymidine-d3

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Compound of Interest

Compound Name:	*5'-O-Benzoyl-2,3'-anhydrothymidine-d3*
Cat. No.:	*B13847527*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5'-O-Benzoyl-2,3'-anhydrothymidine-d3**, a deuterated analogue of a biologically active thymidine derivative. This document details its identification, physicochemical properties, and proposed methodologies for its synthesis and analysis, based on established chemical principles for related nucleoside analogues. Furthermore, it explores the potential biological activities and mechanisms of action of the parent compound, offering insights for researchers in antiviral and immunology fields.

Compound Identification and Properties

5'-O-Benzoyl-2,3'-anhydrothymidine-d3 is a stable isotope-labeled version of 5'-O-Benzoyl-2,3'-anhydrothymidine. The deuterium labeling is typically on the methyl group of the thymine base. While a specific CAS number for the deuterated variant is not officially registered, the scientific and commercial literature consistently refers to the CAS number of the parent, non-deuterated compound.

Table 1: Compound Identification

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Parameter	Value
Compound Name	5'-O-Benzoyl-2,3'-anhydrothymidine-d3
Synonyms	(2R,3R,5R)-3-[(Benzoyloxy)methyl]-2,3-dihydro-8-methyl-d3-2,5-methano-5H,9H-pyrimido[2,1-b][1][2][3]dioxazepin-9-one; 2,3'-Anhydro-5'-O-benzoylthymidine-d3
CAS Number	70838-44-7 (for the non-deuterated parent compound)
Chemical Formula	$C_{17}H_{13}D_3N_2O_5$
Molecular Weight	331.34 g/mol

Table 2: Physicochemical Properties (Predicted and from Supplier Data)

Property	Value
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol
Storage	Store at -20°C, protected from light and moisture

Proposed Experimental Protocols

Detailed, published experimental protocols specifically for the synthesis and purification of **5'-O-Benzoyl-2,3'-anhydrothymidine-d3** are not readily available. However, based on established methods for the synthesis of thymidine analogues, benzoylation, and deuterium labeling, a plausible synthetic workflow and analytical procedures are proposed below.

Proposed Synthesis of 5'-O-Benzoyl-2,3'-anhydrothymidine-d3

The synthesis can be envisioned as a multi-step process starting from a deuterated thymidine precursor.

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Step 1: Synthesis of 2,3'-Anhydrothymidine-d3 from Thymidine-d3

This step involves the cyclization of thymidine-d3 to form the anhydro linkage. A common method involves the use of a dehydrating agent or a two-step process of activation of the 3'-hydroxyl group followed by intramolecular nucleophilic attack by the 2-carbonyl oxygen.

- Materials: Thymidine-d3, diphenyl carbonate, dimethylformamide (DMF), sodium bicarbonate.
- Procedure:
  - Dissolve Thymidine-d3 and diphenyl carbonate in anhydrous DMF.
  - Heat the mixture under an inert atmosphere (e.g., argon or nitrogen) at an elevated temperature (e.g., 150°C) for several hours.
  - Monitor the reaction progress by Thin Layer Chromatography (TLC).
  - Upon completion, cool the reaction mixture and pour it into a solution of sodium bicarbonate.
  - The product, 2,3'-anhydrothymidine-d3, can be extracted with an organic solvent like ethyl acetate.
  - The organic layers are combined, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
  - The crude product is purified by column chromatography on silica gel.

Step 2: 5'-O-Benzoylation of 2,3'-Anhydrothymidine-d3

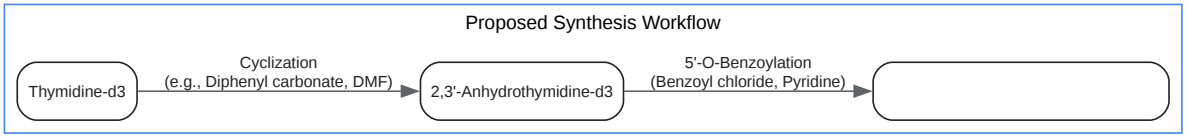
This step introduces the benzoyl group at the 5'-hydroxyl position.

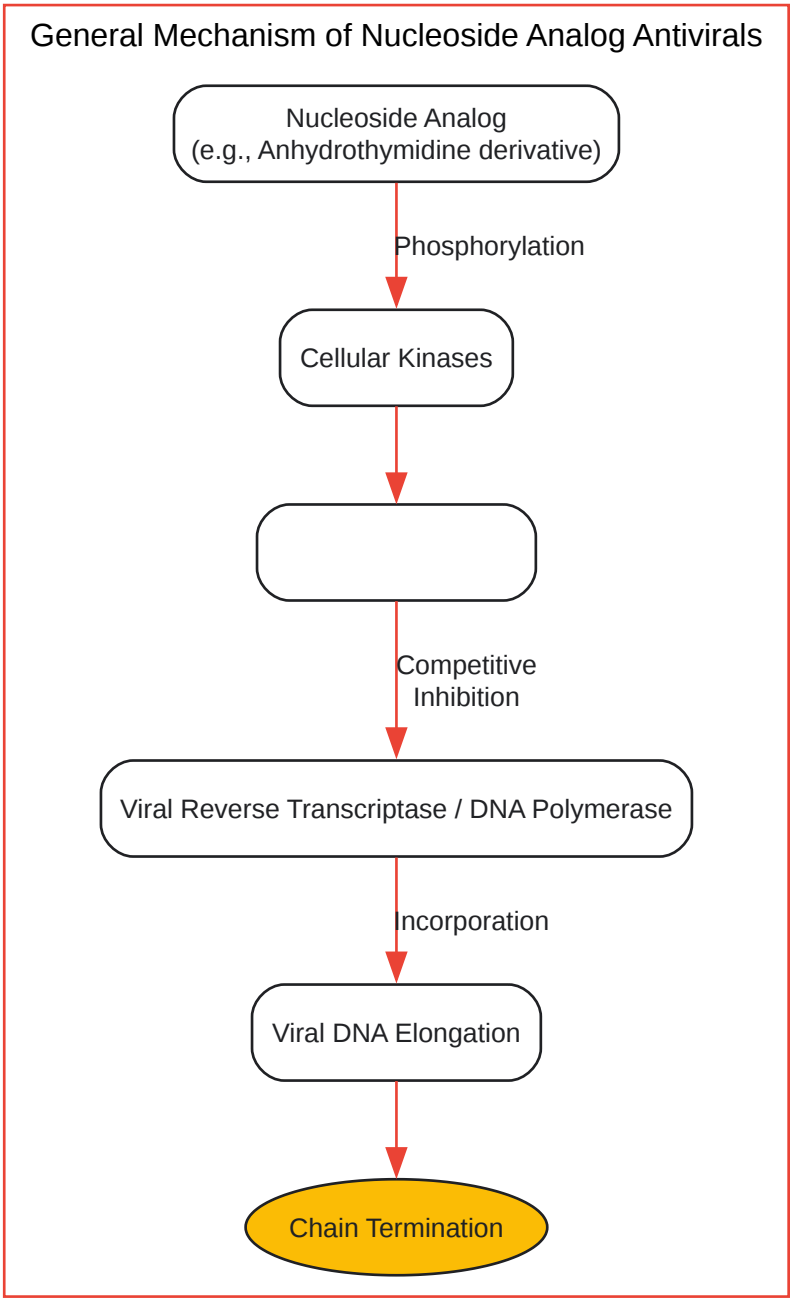
- Materials: 2,3'-Anhydrothymidine-d3, benzoyl chloride, pyridine.
- Procedure:

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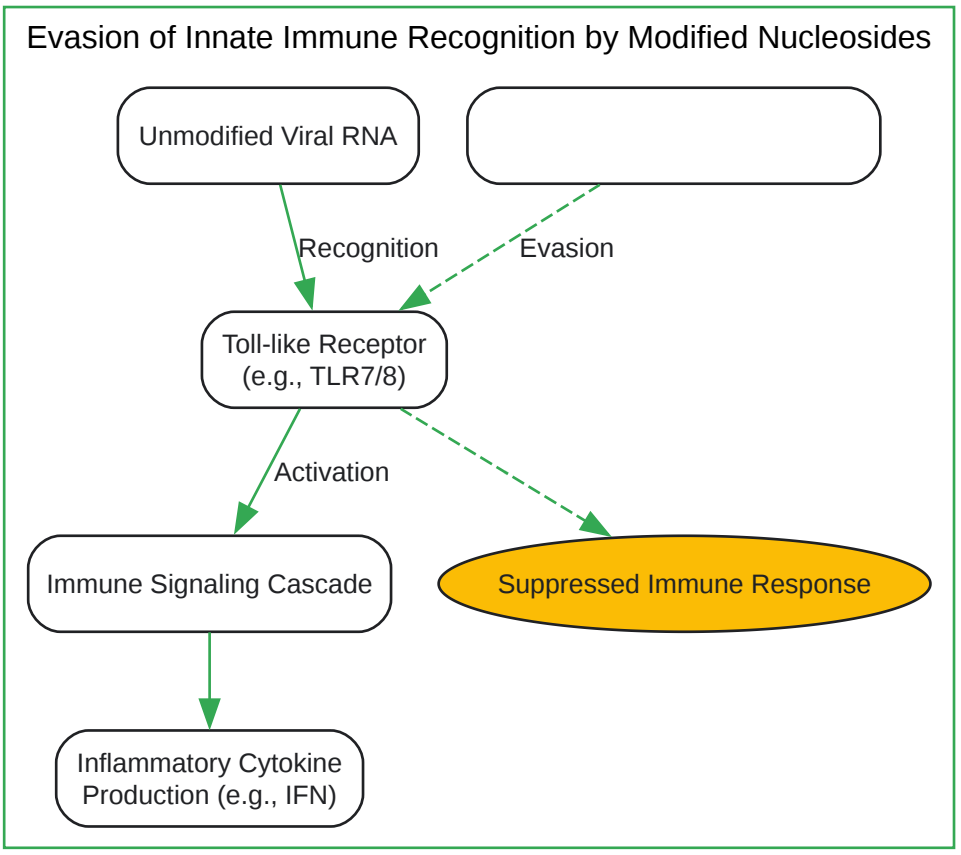
- Dissolve 2,3'-anhydrothymidine-d3 in anhydrous pyridine and cool the solution in an ice bath.
- Add benzoyl chloride dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for several hours until TLC indicates the completion of the reaction.
- Quench the reaction by adding water or a saturated solution of sodium bicarbonate.
- Extract the product with an organic solvent such as dichloromethane or ethyl acetate.
- Wash the combined organic extracts with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude **5'-O-Benzoyl-2,3'-anhydrothymidine-d3** by silica gel column chromatography.

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